

4-Chloro-5-ethynylpyrimidin-2-amine stability and proper storage conditions

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Compound of Interest

Compound Name: 4-Chloro-5-ethynylpyrimidin-2-amine

Cat. No.: B1473316

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Technical Support Center: 4-Chloro-5-ethynylpyrimidin-2-amine

This technical support center provides guidance on the stability, storage, and handling of **4-Chloro-5-ethynylpyrimidin-2-amine** for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to address common issues and ensure the successful use of this compound in experiments.

Frequently Asked Questions (FAQs)

Q1: What are the proper storage conditions for **4-Chloro-5-ethynylpyrimidin-2-amine**?

A1: To ensure the stability and integrity of **4-Chloro-5-ethynylpyrimidin-2-amine**, it is crucial to adhere to the recommended storage conditions. The compound should be stored in a tightly sealed container in a dry and well-ventilated place. For short-term storage (1-2 weeks), refrigeration at -4°C is recommended. For longer periods (1-2 years), the compound should be stored at -20°C.^[1] It is also advised to protect the compound from light and moisture to maintain its quality.

Q2: What is the known stability of **4-Chloro-5-ethynylpyrimidin-2-amine**?

A2: While specific quantitative stability data under various experimental conditions (e.g., pH, temperature, light exposure) for **4-Chloro-5-ethynylpyrimidin-2-amine** is not extensively available in public literature, the recommended storage conditions suggest that the compound is sensitive to temperature, light, and moisture. As a substituted chloropyrimidine, it may be susceptible to hydrolysis, particularly under basic conditions. The ethynyl group may also be reactive under certain conditions. It is stable under the recommended storage conditions.

Q3: What are the potential degradation pathways for **4-Chloro-5-ethynylpyrimidin-2-amine**?

A3: Detailed studies on the specific degradation pathways of **4-Chloro-5-ethynylpyrimidin-2-amine** are not readily available. However, based on its chemical structure, potential degradation could occur through several mechanisms:

- **Hydrolysis:** The chloro group on the pyrimidine ring can be susceptible to nucleophilic substitution by water, especially at non-neutral pH, leading to the formation of the corresponding hydroxy-pyrimidine derivative.
- **Oxidation:** The ethynyl group and the pyrimidine ring could be susceptible to oxidation, particularly in the presence of strong oxidizing agents.
- **Photodegradation:** Exposure to light, especially UV light, may induce degradation. It is recommended to protect the compound from light.

Q4: What are the recommended procedures for handling **4-Chloro-5-ethynylpyrimidin-2-amine**?

A4: Due to its potential hazards, proper personal protective equipment (PPE) should be worn when handling **4-Chloro-5-ethynylpyrimidin-2-amine**. This includes safety goggles, gloves, and a lab coat. The compound should be handled in a well-ventilated area or a fume hood to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.

Troubleshooting Guide

This guide addresses common issues that may be encountered during experiments involving **4-Chloro-5-ethynylpyrimidin-2-amine**.

Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause 1: Compound Degradation.
 - Troubleshooting:
 - Verify that the compound has been stored correctly (see storage conditions table below).
 - Prepare fresh solutions for each experiment, as the stability of the compound in various solvents over time may not be fully characterized.
 - Consider performing a purity analysis (e.g., by HPLC or NMR) on your sample to confirm its integrity.
- Possible Cause 2: Poor Solubility.
 - Troubleshooting:
 - Consult the supplier's information for recommended solvents.
 - If solubility is an issue, gentle warming or sonication may aid in dissolution. However, be cautious as this may also accelerate degradation.
 - Test a range of common laboratory solvents to find the most suitable one for your application.

Issue 2: Difficulty in achieving complete reaction or low yields in synthetic applications.

- Possible Cause 1: Inactive Reagent.
 - Troubleshooting:
 - Confirm the purity of the **4-Chloro-5-ethynylpyrimidin-2-amine** as described above.
 - Ensure that other reagents in the reaction are pure and dry, as the compound may be sensitive to impurities and moisture.

- Possible Cause 2: Unfavorable Reaction Conditions.
 - Troubleshooting:
 - The chloro group at the 4-position of the pyrimidine ring is the likely site for nucleophilic substitution. The reaction conditions (solvent, temperature, base) should be optimized for this transformation.
 - The ethynyl group can participate in various coupling reactions (e.g., Sonogashira coupling). Ensure that the catalyst and reaction conditions are appropriate for this functionality.

Data Presentation

Table 1: Recommended Storage Conditions for **4-Chloro-5-ethynylpyrimidin-2-amine**

Storage Duration	Temperature	Additional Conditions
Short-term (1-2 weeks)	-4°C	Tightly sealed container, protect from light and moisture.
Long-term (1-2 years)	-20°C	Tightly sealed container, protect from light and moisture.

Source: Based on supplier recommendations.

Experimental Protocols

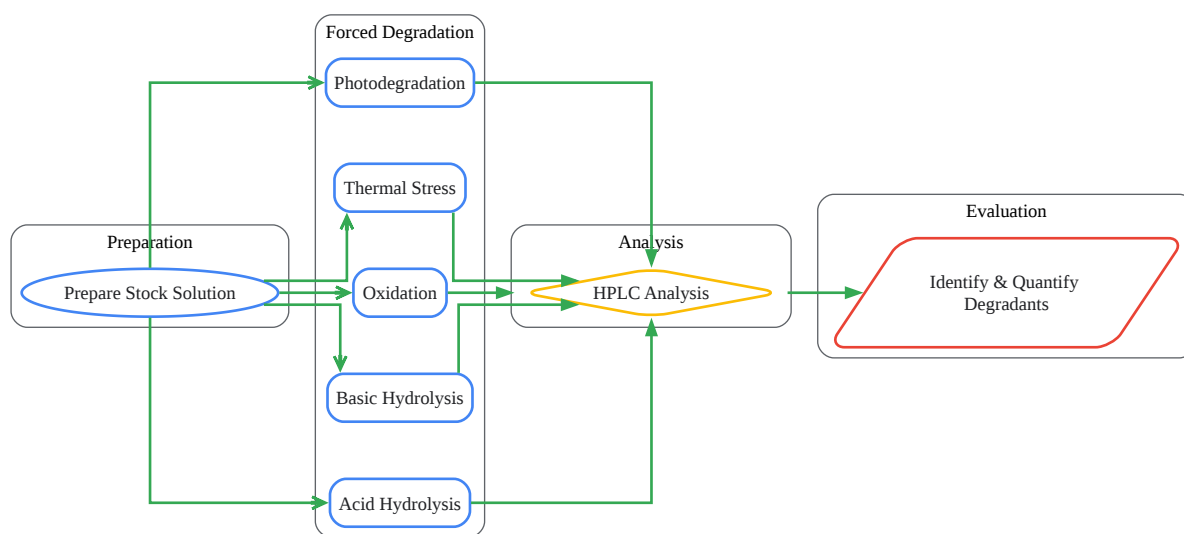
While a specific, detailed experimental protocol for a stability study of **4-Chloro-5-ethynylpyrimidin-2-amine** is not publicly available, a general workflow for assessing the stability of a new chemical entity is provided below.

General Workflow for a Forced Degradation Study:

A forced degradation study is essential to understand the intrinsic stability of a compound and to develop stability-indicating analytical methods.

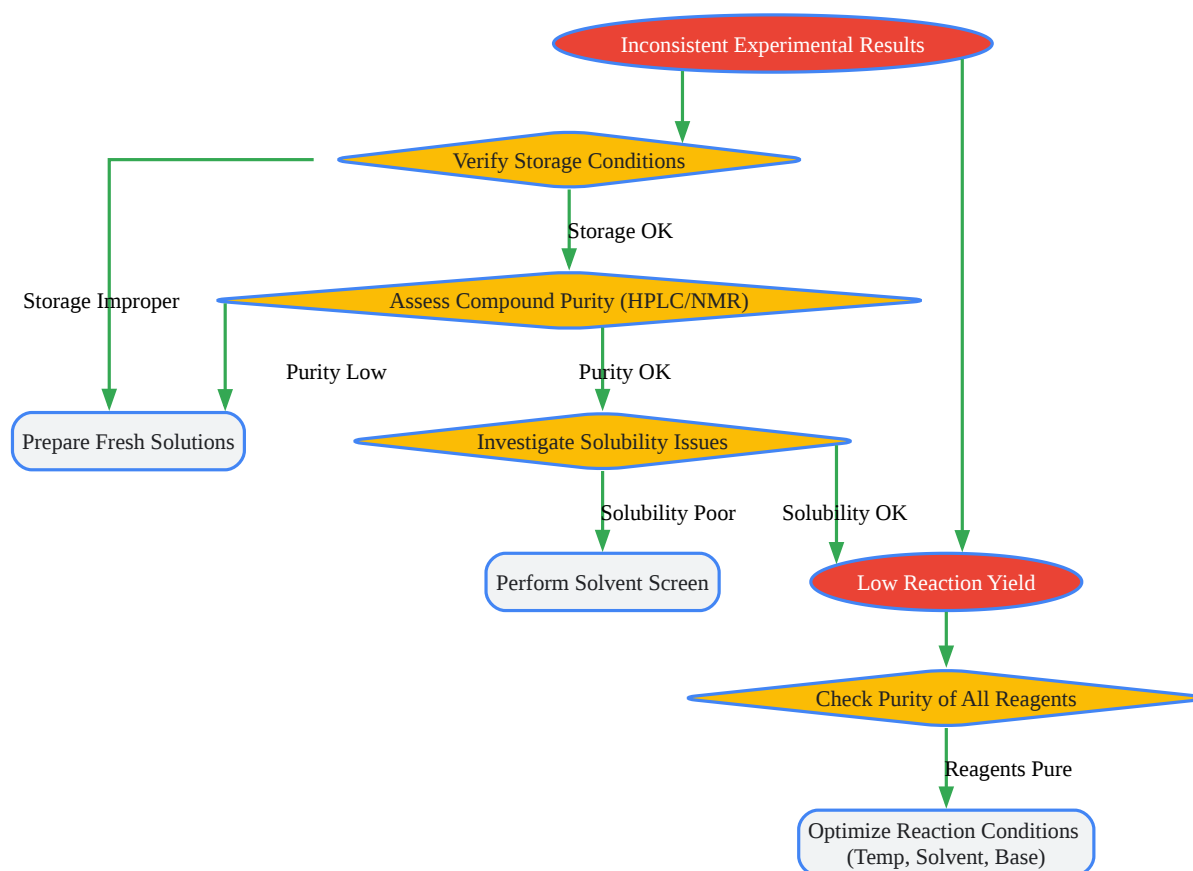
- Preparation of Stock Solution: Prepare a stock solution of **4-Chloro-5-ethynylpyrimidin-2-amine** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration.
- Stress Conditions: Subject aliquots of the stock solution to various stress conditions:
 - Acidic Hydrolysis: Add HCl to a final concentration of 0.1 M and heat at a controlled temperature (e.g., 60°C) for a defined period.
 - Basic Hydrolysis: Add NaOH to a final concentration of 0.1 M and keep at room temperature or gently heat for a defined period.
 - Oxidative Degradation: Add hydrogen peroxide (e.g., 3%) and keep at room temperature for a defined period.
 - Thermal Degradation: Heat a solid sample of the compound at a high temperature (e.g., 105°C) for a defined period.
 - Photodegradation: Expose a solution of the compound to UV light (e.g., 254 nm) for a defined period.
- Sample Analysis: Analyze the stressed samples at various time points using a suitable analytical method, typically a stability-indicating HPLC method.
- Data Evaluation: Compare the chromatograms of the stressed samples to that of an unstressed control to identify and quantify any degradation products.

Visualizations



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Caption: General workflow for a forced degradation study.



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Caption: Troubleshooting logic for experimental issues.

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References

- 1. Discovery and Characterization of a Novel Series of Chloropyrimidines as Covalent Inhibitors of the Kinase MSK1 - PMC [pmc.ncbi.nlm.nih.gov]
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